

4-(Trifluoromethyl)-L-phenylalanine literature review

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)-L-phenylalanine

Cat. No.: B043868

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An In-depth Technical Guide to **4-(Trifluoromethyl)-L-phenylalanine**

Introduction

4-(Trifluoromethyl)-L-phenylalanine, often abbreviated as 4-CF₃-Phe, is a non-proteinogenic amino acid, a synthetic derivative of the essential amino acid L-phenylalanine.^[1] It is distinguished by the substitution of a hydrogen atom with a trifluoromethyl (-CF₃) group at the para-position of the phenyl ring. This modification imparts unique physicochemical properties that have made 4-CF₃-Phe a valuable building block in medicinal chemistry and drug development.^{[2][3][4]}

The incorporation of the trifluoromethyl group, a well-established bioisostere for chlorine, significantly enhances metabolic stability, lipophilicity, and binding selectivity of molecules.^[4] Consequently, 4-CF₃-Phe is widely utilized in the synthesis of novel peptides and small-molecule drug candidates to improve their pharmacokinetic and pharmacodynamic profiles.^[2] ^{[3][4]} Its applications range from creating more stable therapeutic peptides to serving as a tool for studying protein structure and function.^[2]

Physicochemical Properties

The essential physicochemical and identifying characteristics of **4-(Trifluoromethyl)-L-phenylalanine** are summarized in the table below. This data is critical for its application in synthesis, formulation, and biochemical assays.

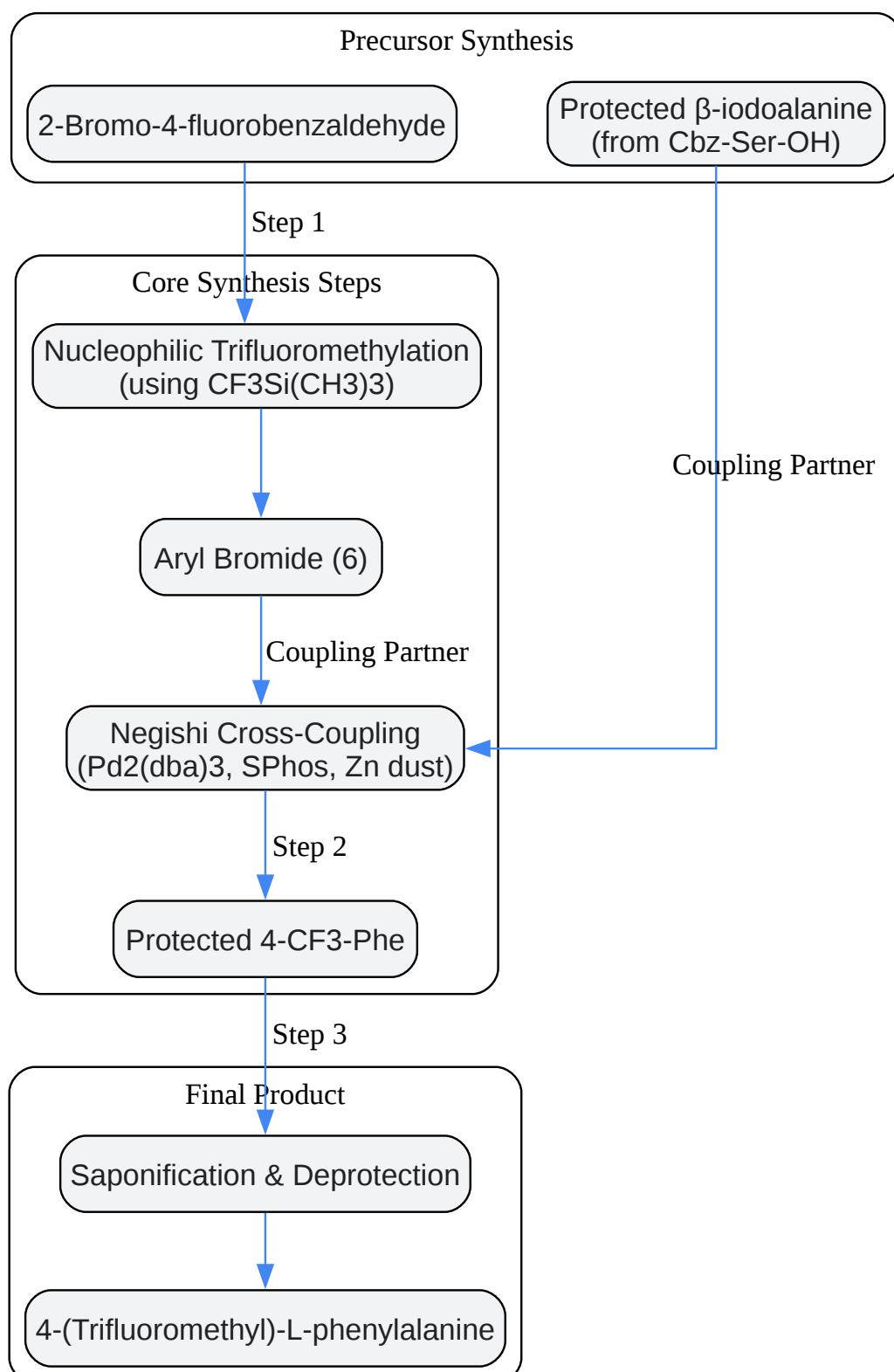
Property	Value	Reference
IUPAC Name	(2S)-2-amino-3-[4-(trifluoromethyl)phenyl]propanoic acid	[5] [6]
Synonyms	(S)-2-Amino-3-[4-(trifluoromethyl)phenyl]propionic acid, L-4-Trifluoromethylphe	[5] [7] [8]
CAS Number	114926-38-4	[1] [5] [8]
Molecular Formula	C ₁₀ H ₁₀ F ₃ NO ₂	[5] [6] [8]
Molecular Weight	233.19 g/mol	[5] [8]
Appearance	White powder	
Purity	≥98%	[8]
InChI Key	CRFFPDBJLGAGQL-QMMMGPOBSA-N	[5]

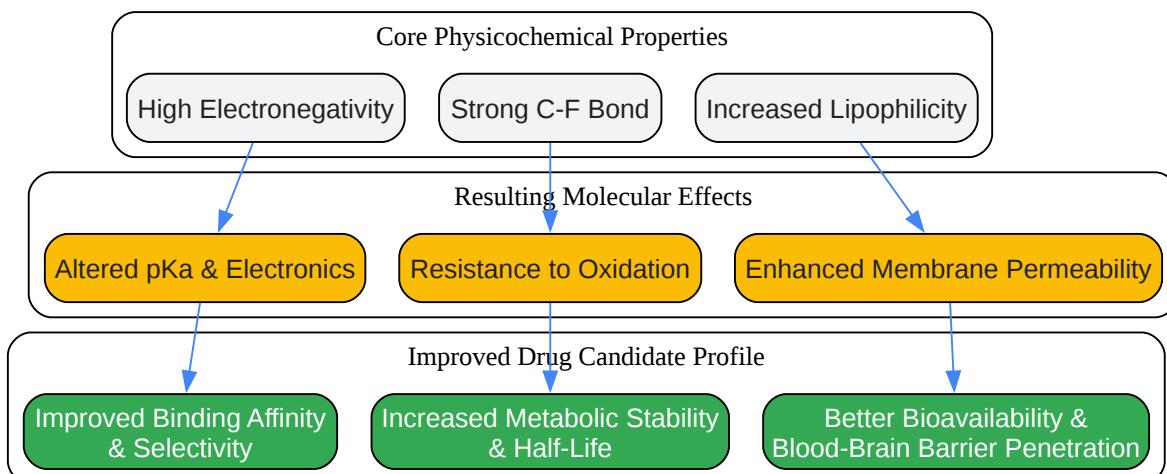
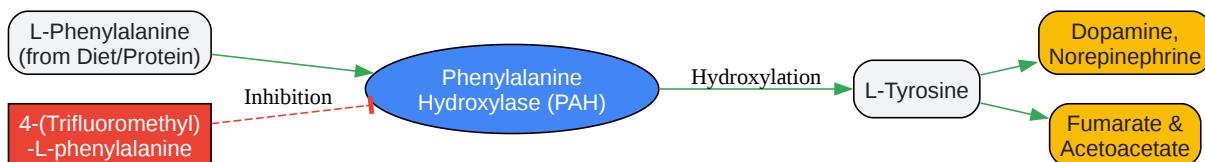
Synthesis and Manufacturing

The synthesis of **4-(Trifluoromethyl)-L-phenylalanine** can be achieved through various organic chemistry routes, often focusing on stereoselective methods to obtain the desired L-enantiomer. Key strategies include the asymmetric hydrogenation of α -amidocinnamic acid precursors, alkylation of glycine-derived Schiff bases, and palladium-catalyzed cross-coupling reactions.[\[9\]](#)[\[10\]](#)[\[11\]](#)

General Synthetic Workflow

A common and robust method for synthesizing phenylalanine analogues involves a Negishi cross-coupling reaction. This approach offers good yields and scalability. The general workflow involves preparing a functionalized aryl halide and a protected amino acid fragment, which are then coupled together.[\[10\]](#)[\[11\]](#)





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